Technical Support Center: Synthesis of 3-nitro-1H-pyrazol-4-amine

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Compound of Interest

Compound Name:	*3-nitro-1H-Pyrazol-4-amine*
CAS No.:	*170312-10-4*
Cat. No.:	*B065033*

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Welcome to the technical support guide for the synthesis of **3-nitro-1H-pyrazol-4-amine**. This resource is designed for researchers, medicinal chemists, and process development scientists who are working with this important heterocyclic building block. Here, we address common challenges and byproducts encountered during its synthesis, providing in-depth, field-proven insights to help you troubleshoot and optimize your experimental outcomes.

Overview of the Synthetic Pathway

The most common laboratory-scale synthesis of **3-nitro-1H-pyrazol-4-amine** involves the regioselective nitration of 4-amino-1H-pyrazole. The amino group at the C4 position is a powerful activating group that directs the electrophilic nitrating agent. However, the pyrazole ring itself has a complex reactivity profile, with multiple potential sites for electrophilic attack, leading to the formation of several byproducts. Understanding the interplay between reaction conditions and the inherent reactivity of the substrate is critical for a successful synthesis.

Below is a diagram illustrating the primary synthetic route and the formation pathways of the most common byproducts.

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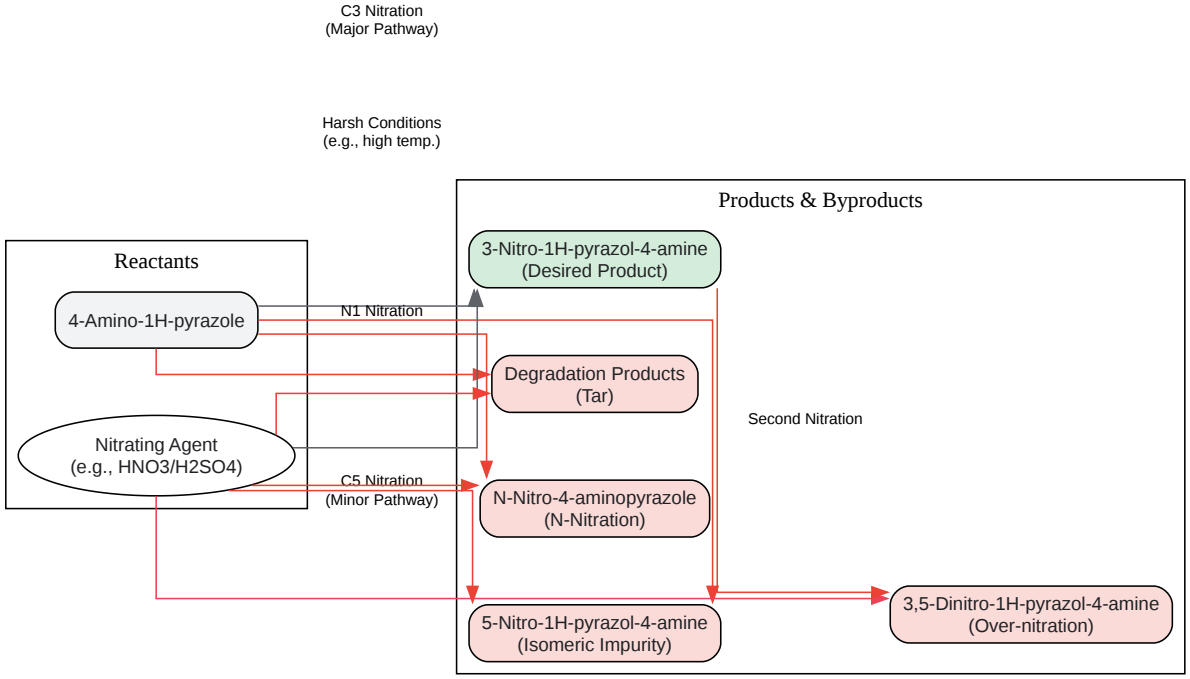

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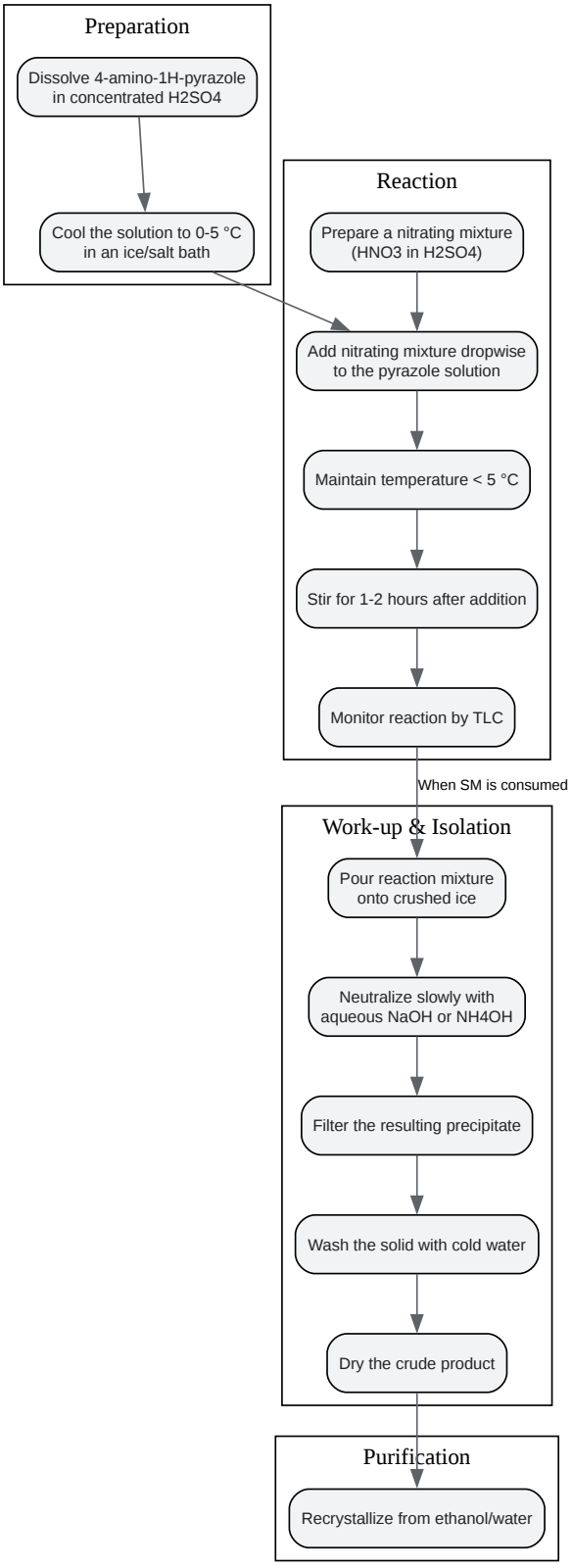

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